

# Application Notes and Protocols: Tert-butyl 2-oxo-3H-benzimidazole-1-carboxylate

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## Compound of Interest

Compound Name: *tert-butyl 2-oxo-3H-benzimidazole-1-carboxylate*

Cat. No.: *B123817*

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These application notes provide a comprehensive overview of **tert-butyl 2-oxo-3H-benzimidazole-1-carboxylate**, focusing on its role as an N-Boc protected derivative of 2-oxo-benzimidazole (benzimidazolone). The tert-butyloxycarbonyl (Boc) group serves as a crucial protecting group for the nitrogen atom of the benzimidazole ring system, facilitating selective modifications at other positions of the molecule in multi-step organic syntheses. This document outlines the synthesis of this compound, its chemical properties, and detailed protocols for its deprotection.

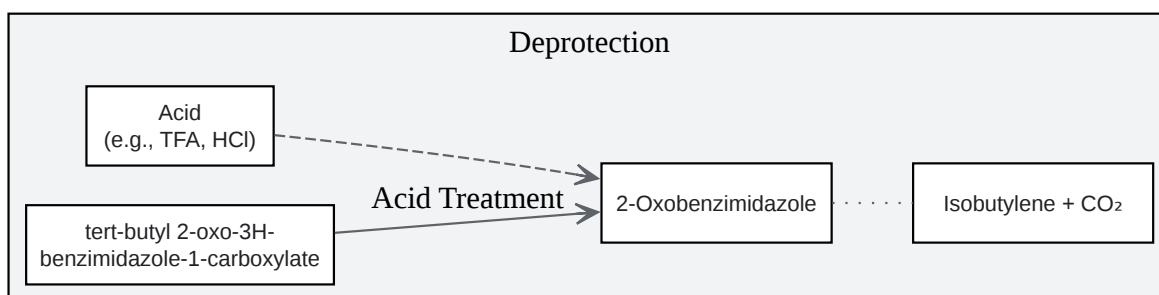
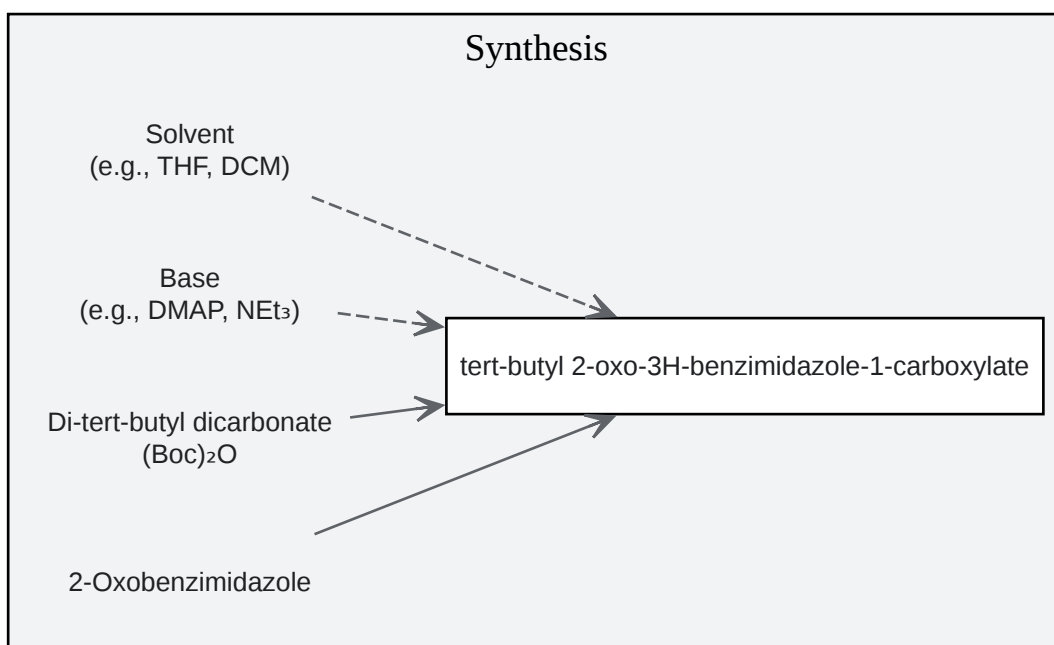
## Introduction

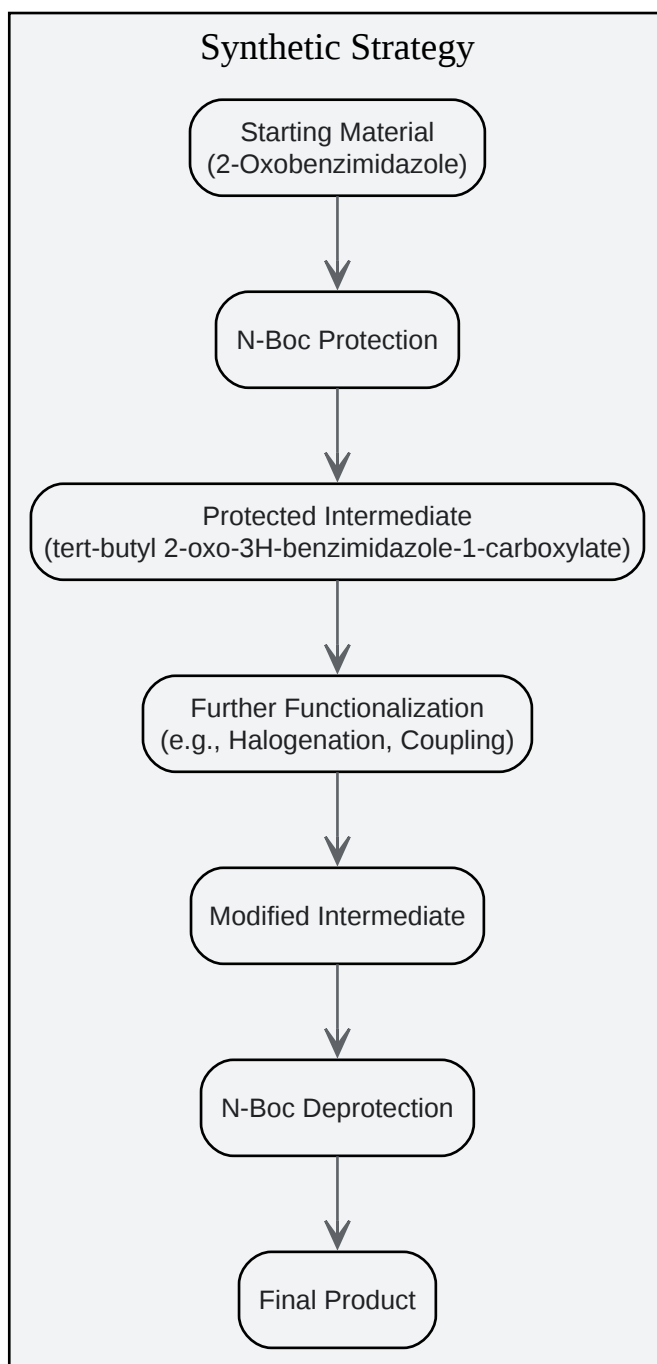
**Tert-butyl 2-oxo-3H-benzimidazole-1-carboxylate** is a key intermediate in medicinal chemistry and drug discovery. The benzimidazole core is a privileged scaffold found in numerous pharmacologically active compounds.[1][2][3][4] The introduction of a Boc protecting group on one of the nitrogen atoms of the benzimidazolone ring allows for precise chemical manipulation of the molecule. The Boc group is favored due to its stability under a wide range of reaction conditions and its facile removal under acidic conditions.[5][6]

## Synthesis of Tert-butyl 2-oxo-3H-benzimidazole-1-carboxylate

The synthesis of **tert-butyl 2-oxo-3H-benzimidazole-1-carboxylate** is analogous to the N-Boc protection of other amines and heterocyclic compounds, typically involving the reaction of 2-oxo-benzimidazole with di-tert-butyl dicarbonate (Boc<sub>2</sub>O) in the presence of a base.<sup>[7][8]</sup>

## General Reaction Scheme:





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